

FTIR and NMR spectroscopy of 1,3-Divinyltetramethyldisiloxane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Divinyltetramethyldisiloxane

Cat. No.: B3416230

[Get Quote](#)

An In-Depth Technical Guide to the FTIR and NMR Spectroscopy of **1,3-Divinyltetramethyldisiloxane**

Executive Summary

1,3-Divinyltetramethyldisiloxane, with the chemical formula $\text{O}(\text{Si}(\text{CH}_3)_2\text{CH}=\text{CH}_2)_2$, is a pivotal organosilicon compound extensively used as a crosslinking agent, a terminating agent in polymerization, and as a ligand in catalysis, notably in Karstedt's catalyst.^[1] Its utility in materials science and synthetic chemistry is derived directly from its molecular structure, which combines a flexible siloxane backbone with reactive vinyl end-groups.^[2] Accurate and comprehensive characterization of this molecule is paramount for quality control, reaction monitoring, and understanding its role in complex chemical systems. This guide provides a detailed analysis of **1,3-divinyltetramethyldisiloxane** using two core spectroscopic techniques: Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy. We will delve into the principles, experimental protocols, and detailed interpretation of the spectral data, offering field-proven insights for researchers, scientists, and drug development professionals.

Introduction: The Analytical Imperative

The precise functionality of **1,3-divinyltetramethyldisiloxane** hinges on the integrity of its distinct chemical moieties: the siloxane (Si-O-Si) linkage, the methyl groups bonded to silicon (Si-CH₃), and the terminal vinyl groups (Si-CH=CH₂). FTIR spectroscopy provides a rapid and sensitive method for confirming the presence of these functional groups by probing their

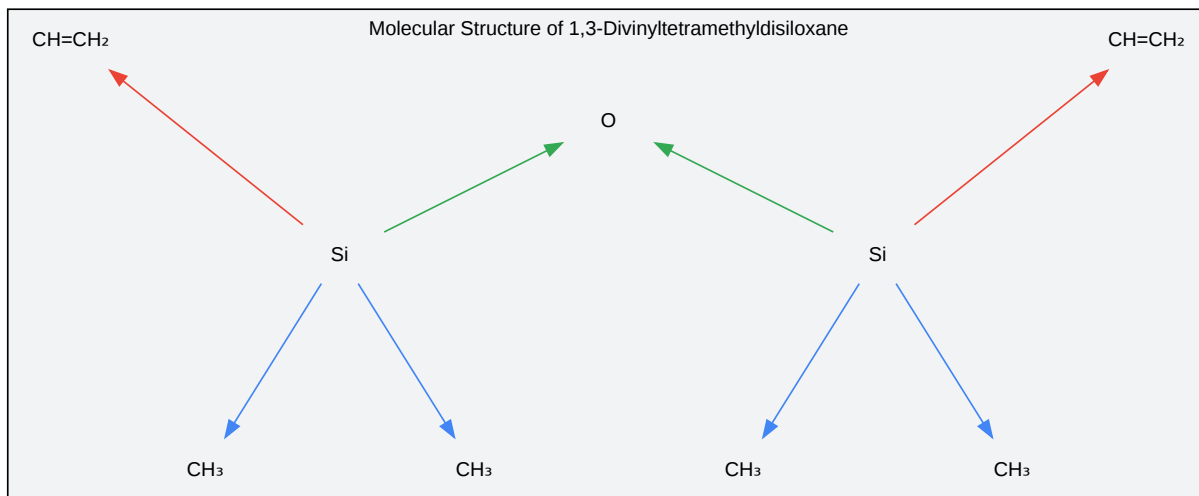
characteristic vibrational frequencies.[3] Simultaneously, NMR spectroscopy (both ^1H and ^{13}C) offers an unparalleled, high-resolution view of the molecule's atomic framework, confirming its connectivity and providing quantitative information about the chemical environment of each nucleus.[4] Together, these techniques form a complementary and powerful toolkit for the unambiguous identification and purity assessment of this vital chemical intermediate.

Molecular Structure and Spectroscopic Correlation

The key to interpreting the spectra of **1,3-divinyltetramethyldisiloxane** lies in understanding how its constituent parts will interact with infrared radiation and magnetic fields.

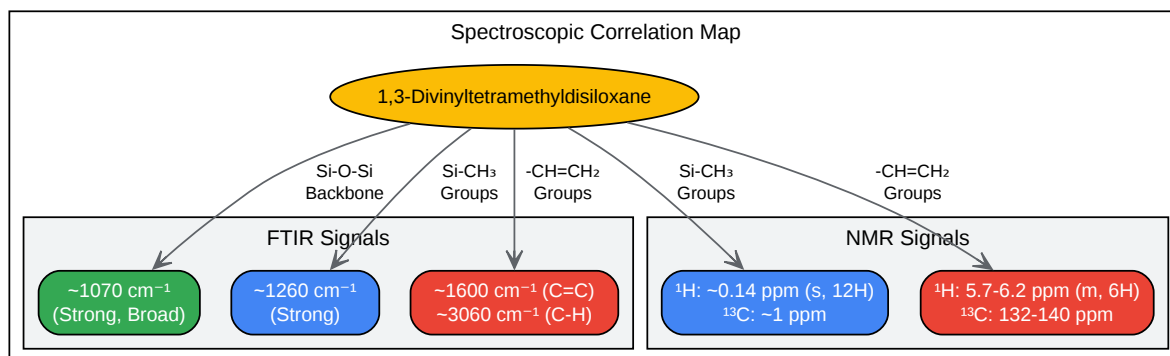
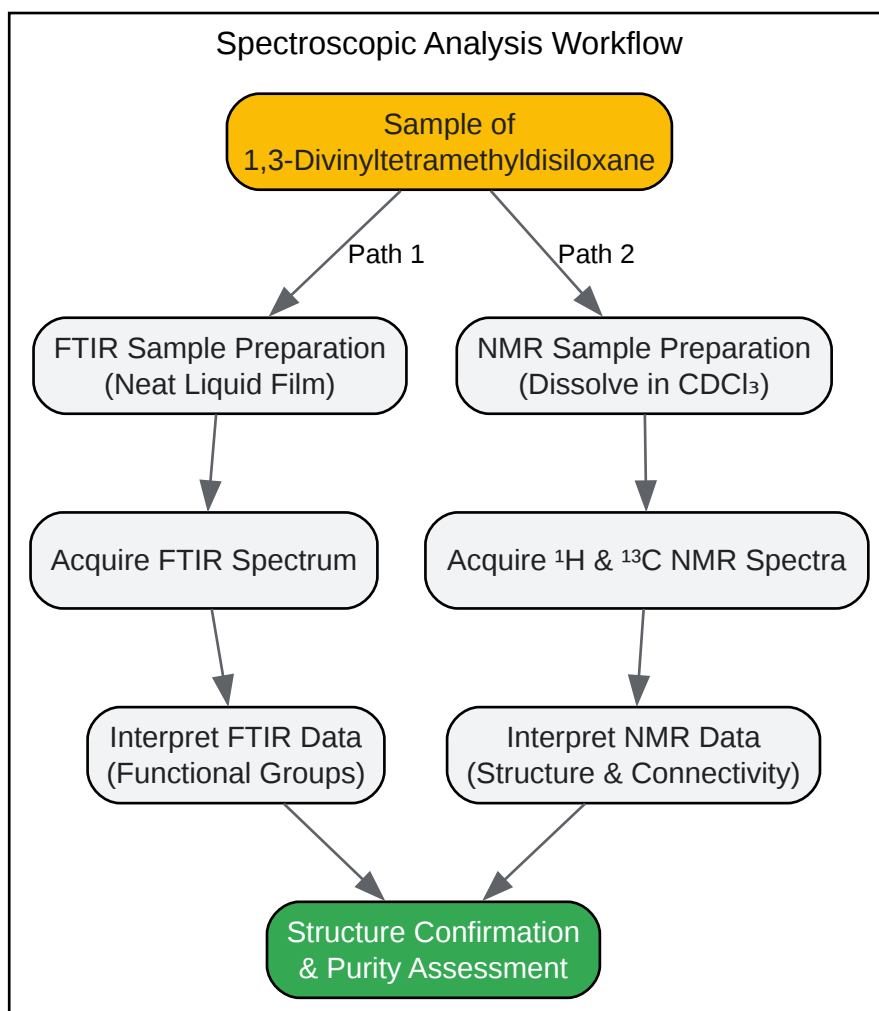
- **Siloxane Backbone (Si-O-Si):** The Si-O-Si bond is highly polar. This polarity results in a large change in the dipole moment during its asymmetric stretching vibration, making it an exceptionally strong absorber of infrared radiation. This feature serves as a definitive fingerprint for the siloxane family.
- **Vinyl Groups (-CH=CH₂):** These groups contain C=C double bonds and vinylic C-H bonds. They are readily identifiable in both FTIR (stretching and bending vibrations) and NMR spectra, where the unique electronic environment of the protons results in characteristic chemical shifts and splitting patterns.[4][5]
- **Methyl Groups (-CH₃):** The twelve protons of the four methyl groups are chemically equivalent due to free rotation around the Si-C and Si-O bonds. This equivalence leads to a single, strong signal in the ^1H NMR spectrum, providing a convenient internal reference for integration.

Below is a diagram illustrating the molecular structure and a conceptual workflow for its complete spectroscopic characterization.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **1,3-Divinyltetramethyldisiloxane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1,3,3-Tetramethyl-1,3-divinyldisiloxane - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. gelest.com [gelest.com]
- 4. Divinyltetramethyldisiloxane(2627-95-4) ¹H NMR spectrum [chemicalbook.com]
- 5. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [FTIR and NMR spectroscopy of 1,3-Divinyltetramethyldisiloxane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3416230#ftir-and-nmr-spectroscopy-of-1-3-divinyltetramethyldisiloxane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com